

Cross-Validation of Rheological Data for ULTREZ™ 10 Gels: A Comparative Guide

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Compound of Interest

Compound Name: ULTREZ 10
CAS No.: 195739-91-4
Cat. No.: B1181463

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This guide provides a comprehensive cross-validation of the rheological properties of Carbopol® ULTREZ™ 10 gels, offering a comparative analysis with other commonly used gelling agents in the pharmaceutical and cosmetic industries. The information is intended for researchers, scientists, and drug development professionals to aid in the selection of appropriate rheology modifiers for their specific formulation needs.

Executive Summary

Carbopol® ULTREZ™ 10 is a cross-linked polyacrylic acid polymer known for its high efficiency as a rheology modifier, capable of producing sparkling clear gels.[1] Its self-wetting properties and low dusting make it easy to use in processing. This guide presents a detailed comparison of its rheological performance against other gelling agents, including other Carbopol grades (940 and 980), Hyaluronic Acid, Chitosan, and Carboxymethyl Cellulose. While direct comparative studies under identical conditions are limited, this guide collates available data to provide an objective overview. A key finding from a study modifying a nano-scaled emulsion was that Carbopol® 940 appeared superior to ULTREZ™ 10 and Carbopol® 934 in achieving the desired flow properties for that specific application.[2]

Comparative Rheological Data

The following tables summarize the quantitative rheological data for ULTREZ™ 10 and its alternatives based on available literature. It is crucial to note that the experimental conditions, such as polymer concentration, pH, temperature, and the specific rheometer used, significantly influence the results. Therefore, a direct comparison of absolute values across different studies should be made with caution.

Table 1: Rheological Properties of Carbopol® ULTREZ™ 10 Gels

Concentration (%) w/w)	pH	Viscosity (mPa·s)	Yield Stress (Pa)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)	Reference
0.5	7.0	~55,000 (Brookfield RVT, 20 rpm)	Not Reported	Not Reported	Not Reported	[1]
0.1 - 0.5	4.0 - 7.0	Varies with pH and concentration	Not Reported	Not Reported	Not Reported	A study on binary gels with hyaluronic acid provides detailed rheograms.

Table 2: Rheological Properties of Alternative Gelling Agents

Gelling Agent	Concentration (% w/w)	pH	Viscosity (mPa·s)	Yield Stress (Pa)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)	Reference
Carbopol® 940	0.5	7.4	Showed stronger flow-modifying properties than Ultrez 10 in a nano-emulsion	Not Reported	Not Reported	Not Reported	[2]
Carbopol® 980	Not Specified	5.0 - 8.0	Exhibits more pseudoplastic behavior than Carbopol in water alone	Substantial	Not Reported	Not Reported	[3][4][5]
Hyaluronic Acid	1.0 - 2.5	Not Specified	Shear-thinning behavior observed	Not Reported	Varies with concentration and cross-linking	Varies with concentration and cross-linking	A review provides general characteristics.
Chitosan	1.0 - 5.0	3.0 - 6.5	Increases with concentration; shear-thinning	Not Reported	Increases with frequency	Increases with frequency	A review provides general characteristics.

Carboxy methyl Cellulose (CMC)	0.5 - 2.0	Not Specified	Increase s with concentr ation; shear- thinning	Not Reported	Not Reported	Not Reported	A comparat ive study with Carbopol was found.
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Experimental Protocols

A standardized protocol for rheological characterization is essential for accurate and reproducible data. The following is a typical experimental workflow for characterizing hydrogels.

Sample Preparation

- Dispersion: Slowly add the polymer to the aqueous vehicle with gentle mixing to avoid agglomeration. For Carbopol® polymers, unneutralized dispersions have a lower viscosity, which can be easier to handle.[6]
- Hydration: Allow the mixture to hydrate for the time specified by the manufacturer to ensure complete swelling of the polymer.
- Neutralization: For pH-sensitive polymers like Carbopol®, neutralize the dispersion to the desired pH using a suitable base (e.g., triethanolamine, sodium hydroxide) to achieve the target viscosity and gel structure.
- Homogenization: Gently mix the gel to ensure homogeneity, avoiding the introduction of air bubbles.

Rheological Measurements

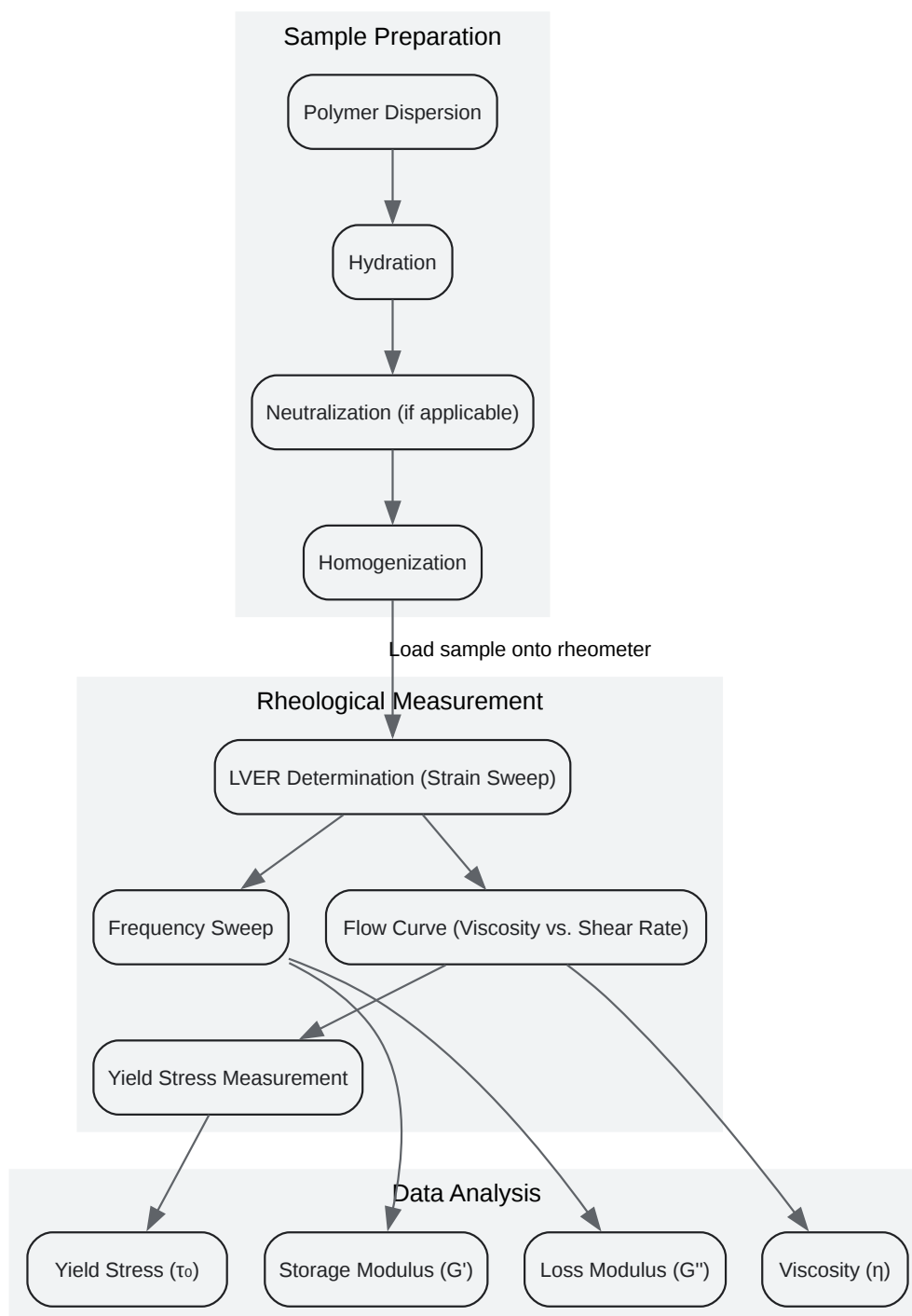
Rheological properties are typically measured using a rotational rheometer.

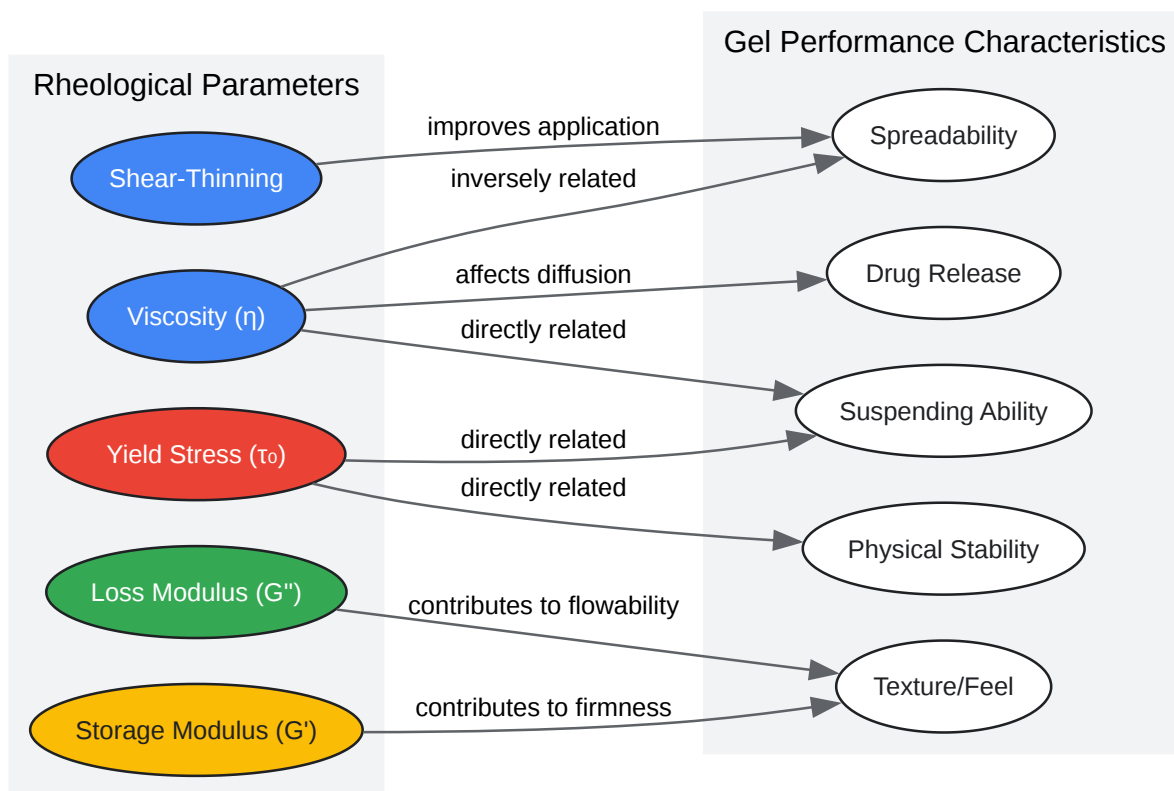
- Geometry: A cone-plate or parallel-plate geometry is commonly used.
- Temperature Control: Maintain a constant temperature using a Peltier system, typically at 25°C or 37°C to simulate room or body temperature, respectively.

- **Linear Viscoelastic Region (LVER) Determination:** Perform a strain sweep at a constant frequency (e.g., 1 Hz) to identify the LVER, where the storage modulus (G') and loss modulus (G'') are independent of the applied strain. Subsequent oscillatory tests should be conducted within this region.
- **Frequency Sweep:** Conduct a frequency sweep at a constant strain within the LVER to determine the dependence of G' and G'' on the frequency. This provides insights into the gel's structure and behavior at different time scales.
- **Flow Curve:** Measure the viscosity as a function of shear rate (from low to high shear rates) to characterize the flow behavior (e.g., Newtonian, shear-thinning, shear-thickening).
- **Yield Stress Measurement:** Determine the yield stress, the minimum stress required to initiate flow, using methods such as a stress ramp or by fitting the flow curve data to a model like the Herschel-Bulkley model.

Visualizations

Experimental Workflow for Rheological Characterization





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